

diazepam bibliometric analysis research trends

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Diazipine

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Core Research Trends in Diazepam (2012-2021)

A bibliometric analysis of 3,870 scientific publications from the Web of Science core collection (2012-2021) has quantified the research landscape. The table below summarizes the key metrics from this analysis [1] [2].

Analysis Dimension	Key Findings and Leading Entities
Overall Output	3,870 publications; high volume of citations indicates active and impactful field [1].

| **Leading Countries/Regions** | 1. USA (937 publications, 24.21%) 2. China (448 publications, 11.58%) 3. United Kingdom & Germany (close cooperation) [1]. | | **Leading Institutions** | University of California System (96 publications, 3,446 citations) [1]. | | **Prominent Authors** | • **Most Published:** James M Cook (28 papers) • **Most Cited:** Rudolph Uwe (539 citations) [1]. | | **Core Research Hotspots** | Status epilepticus, GABA_A receptors, intranasal formulation, gephyrin, UPLC-MS/MS for analysis [1] [2]. |

Emerging Trends & Clinical Applications

Recent research and development have progressed beyond the scope of the 2022 bibliometric analysis, focusing on advanced formulations and new clinical data.

- **Innovative Drug Delivery Systems:** Research into novel delivery methods aims to improve efficacy and patient experience. **Bilayered floating tablets** are being developed to extend the drug's residence time in the gastrointestinal tract, enabling a combination of immediate and controlled release over 8 hours [3]. The successful development of **intranasal delivery** (diazepam nasal spray) provides a reliable, non-invasive route for rapid treatment of seizure clusters [4].
- **Recent Clinical Data:** New data from a 2025 post-hoc analysis supports the use of diazepam nasal spray (**Valtoco**) in pediatric patients aged 2-5 years. The study confirmed the treatment's prompt control of prolonged seizures and a potential long-term effect of increasing the interval between seizure episodes over time [4].

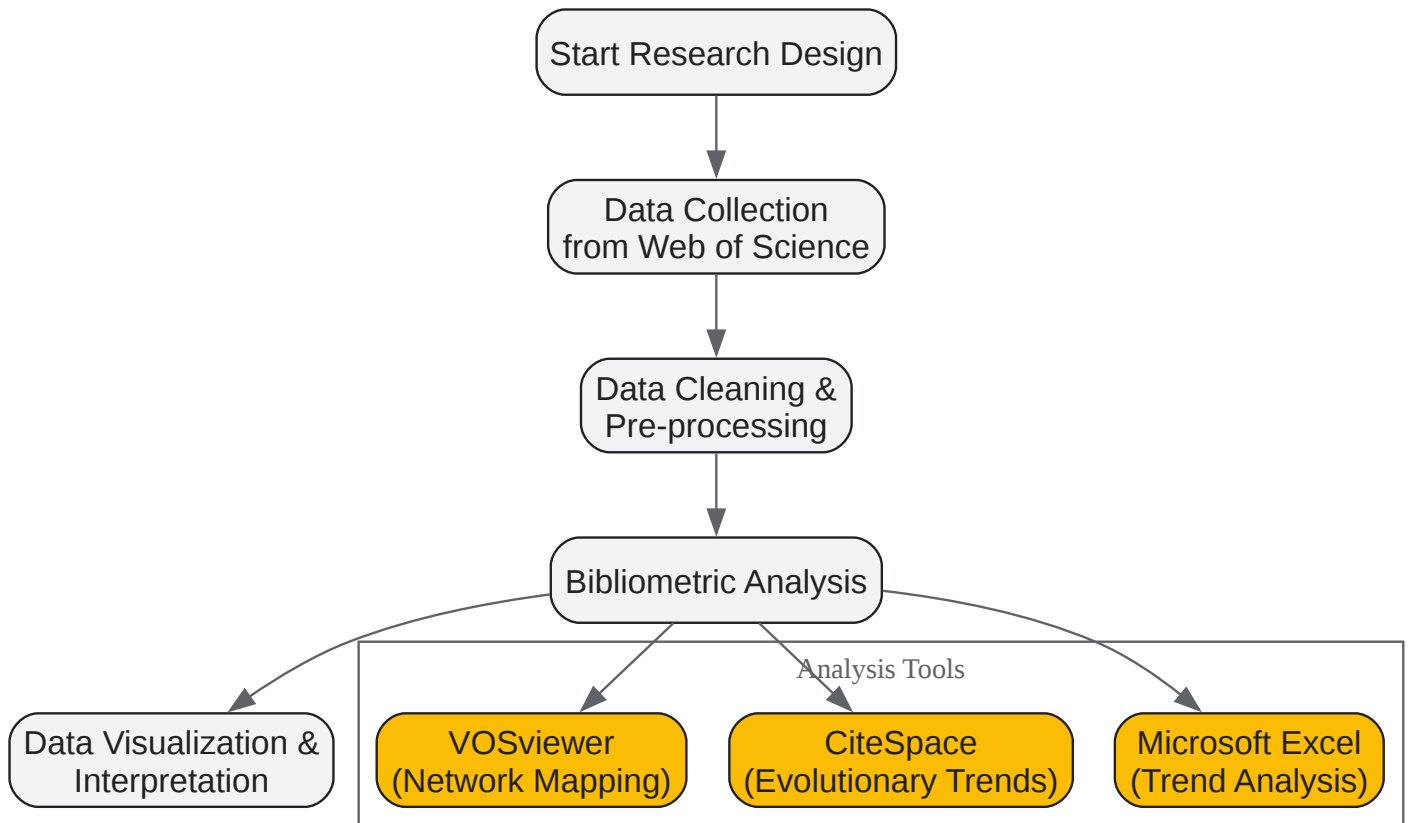
Bibliometric Analysis Methodology

For researchers looking to conduct a similar bibliometric analysis, the following table outlines the validated methodology [1].

Methodology Step	Protocol Details
Data Source	Web of Science Core Collection (SCI-EXPANDED).

| **Search Strategy** | Search Query: TS = (diazepam) Timespan: Define specific period (e.g., 2012-2021)
Filters: Limit to "Article" and "Review" document types; English language. || **Data Extraction & Cleaning**
| Export records in plain text format. Clean data by merging synonyms, attributing regions to countries, and unifying author/institution name variations. || **Analysis Tools** | Use a combination of: • **VOSviewer:** For co-authorship, keyword co-occurrence, and journal analysis. • **CiteSpace:** For reference co-citation analysis and timeline visualization. • **Microsoft Excel:** For trend analysis of annual outputs and citations. |

The workflow for this process can be visualized as follows:



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Bibliometric analysis workflow from data collection to visualization.

Future Research Directions

The bibliometric analysis and recent clinical developments point toward several key future research directions [1]:

- **Deepening Clinical Applications:** Further exploration of diazepam's mechanisms, pharmacokinetics, and optimized use in clinical practice remains a core focus.
- **Managing Use Risks:** Continued research into the assessment and management of risks like tolerance, dependence, and withdrawal is crucial.
- **Advancing Formulations:** The trend towards sophisticated delivery systems, such as intranasal sprays and complex oral tablets, is likely to continue, improving convenience and therapeutic outcomes.

I hope this structured technical guide provides a robust foundation for your research and development planning.

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Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

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